

# Application Notes and Protocols: Measuring TGR5 Agonist 4 Effects on GLP-1 Release

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## Compound of Interest

Compound Name: TGR5 agonist 4

Cat. No.: B12385503

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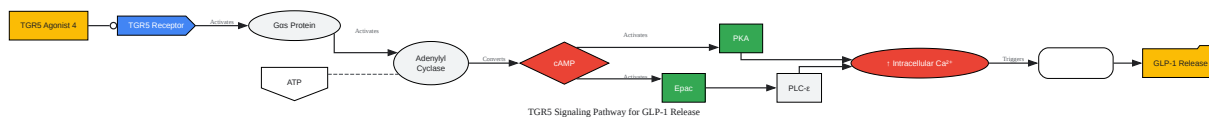
## Introduction

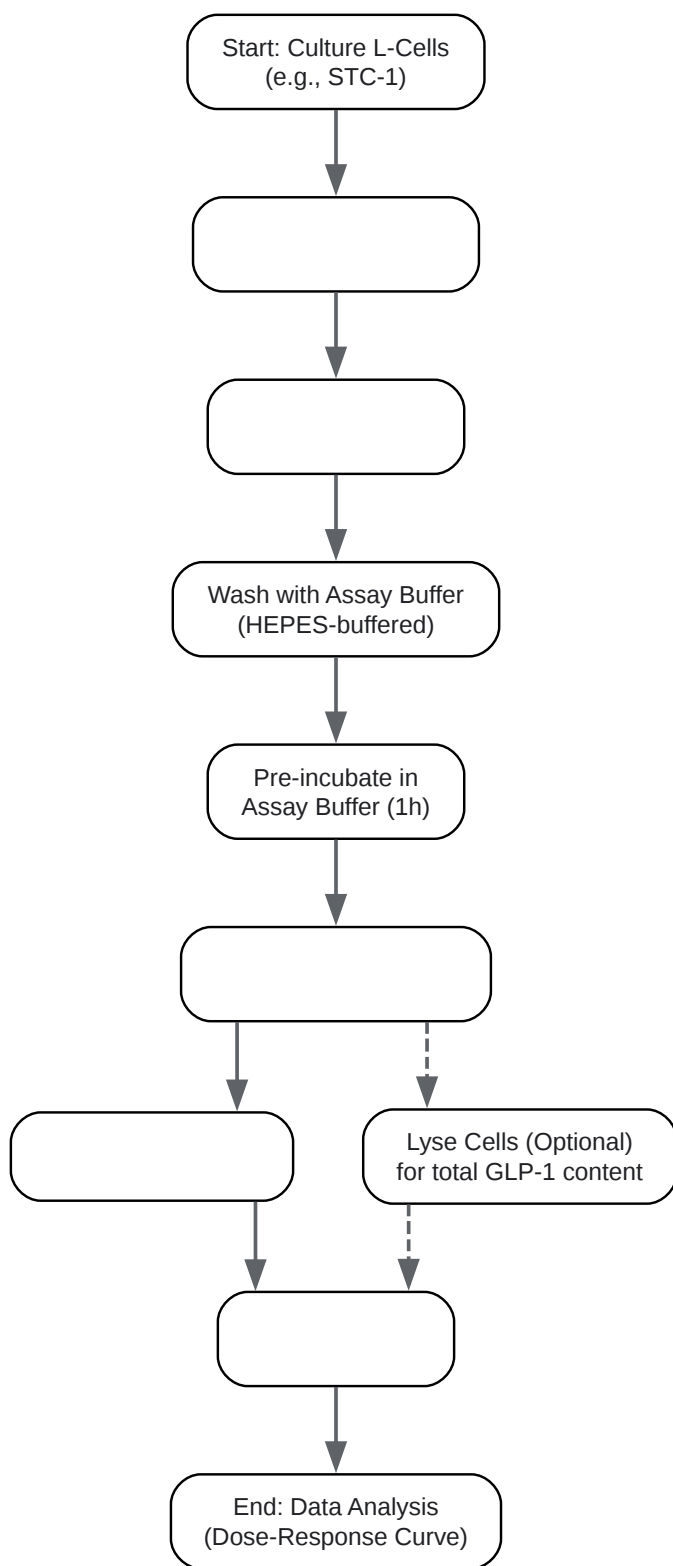
Glucagon-like peptide-1 (GLP-1) is an incretin hormone secreted by enteroendocrine L-cells in the intestine, playing a crucial role in glucose homeostasis.<sup>[1][2][3][4]</sup> Its functions include stimulating glucose-dependent insulin secretion, suppressing glucagon release, and slowing gastric emptying.<sup>[4]</sup> The G protein-coupled receptor TGR5 (also known as GPBAR1) has emerged as a key target for stimulating GLP-1 release. Activation of TGR5 by its natural ligands, bile acids, or synthetic agonists initiates a signaling cascade that leads to the secretion of GLP-1. Consequently, TGR5 agonists are being actively investigated as a therapeutic strategy for type 2 diabetes and other metabolic disorders.

These application notes provide detailed protocols for researchers, scientists, and drug development professionals to assess the efficacy and potency of a novel TGR5 agonist, "**TGR5 Agonist 4**," in stimulating GLP-1 release using both in vitro and in vivo models.

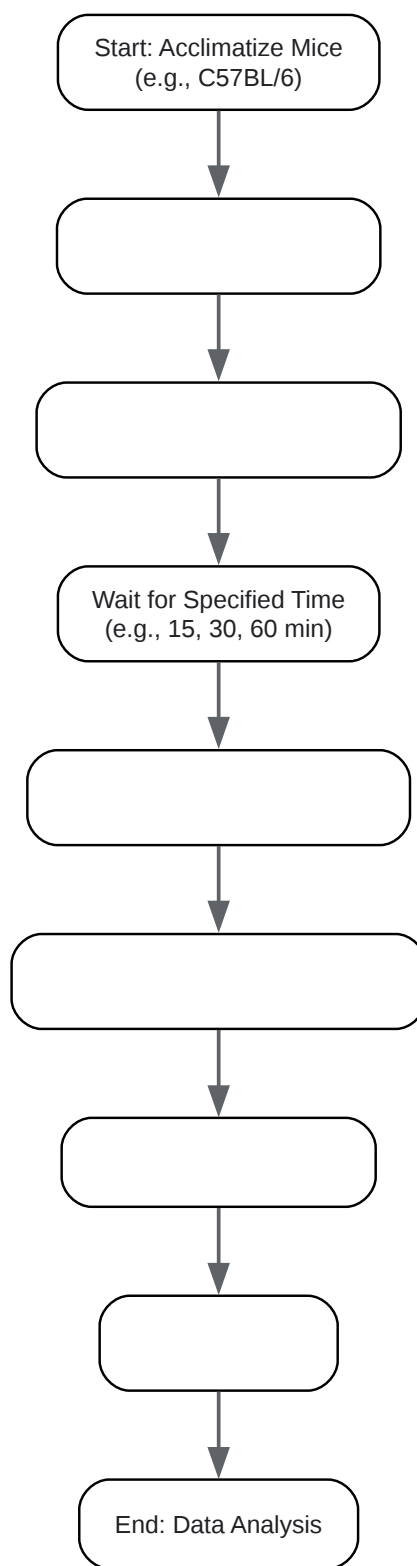
## TGR5 Signaling Pathway for GLP-1 Release

TGR5 is a Gs alpha subunit-coupled receptor. Upon binding of an agonist like **TGR5 Agonist 4**, the receptor activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent increase in intracellular cAMP can activate two main downstream pathways: the Protein Kinase A (PKA) pathway and the Exchange Protein directly Activated by cAMP (Epac) pathway. Both pathways converge to increase intracellular calcium (Ca<sup>2+</sup>) levels, which is a critical trigger for the exocytosis of GLP-1-containing granules from the L-cell.





In Vitro GLP-1 Secretion Assay Workflow



In Vivo GLP-1 Measurement Workflow

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## References

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